

Foreword: The Strategic Value of Substituted Piperidines in Modern Drug Discovery

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Compound of Interest

Compound Name: *(4-Methylpiperidin-4-yl)methanol*

Cat. No.: B1592641

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The piperidine ring is a privileged scaffold in medicinal chemistry, forming the core of numerous approved pharmaceuticals. Its conformational flexibility, basic nitrogen atom which is typically protonated at physiological pH, and its capacity for extensive and stereochemically defined substitution make it an invaluable building block. Within this class, **(4-Methylpiperidin-4-yl)methanol** represents a particularly strategic asset. The quaternary substitution at the 4-position introduces a controlled steric hindrance and removes the potential for epimerization, while the primary alcohol provides a versatile handle for further chemical elaboration. This guide, intended for researchers and drug development professionals, offers a deep dive into the essential physicochemical properties, synthesis, characterization, and safe handling of this compound, providing a foundation for its effective application in the laboratory.

Core Physicochemical & Structural Properties

(4-Methylpiperidin-4-yl)methanol is a bifunctional organic compound featuring a secondary amine within a piperidine ring and a primary alcohol. This unique combination of functional groups dictates its physical properties, solubility, and reactivity.

Structural Identity

The foundational step in understanding any chemical entity is a precise definition of its structure.

Caption: 2D Structure of **(4-Methylpiperidin-4-yl)methanol**.

Key Physicochemical Data

A summary of the critical physical and computed properties of **(4-Methylpiperidin-4-yl)methanol** is presented below. These values are essential for experimental design, including reaction setup, purification, and formulation.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₅ NO	[1]
Molecular Weight	129.20 g/mol	[1] [2]
CAS Number	297172-16-8	[1] [3]
IUPAC Name	(4-methylpiperidin-4-yl)methanol	[1]
Boiling Point	200.8 ± 13.0 °C at 760 mmHg	[2]
Density	0.926 ± 0.06 g/cm ³	[2]
Flash Point	76.7 ± 10.5 °C	[2]
XLogP3-AA (LogP)	0.3	[1]
Hydrogen Bond Donors	2 (from NH and OH)	[1]
Hydrogen Bond Acceptors	2 (from N and O)	[1]
Rotatable Bond Count	1	[1]

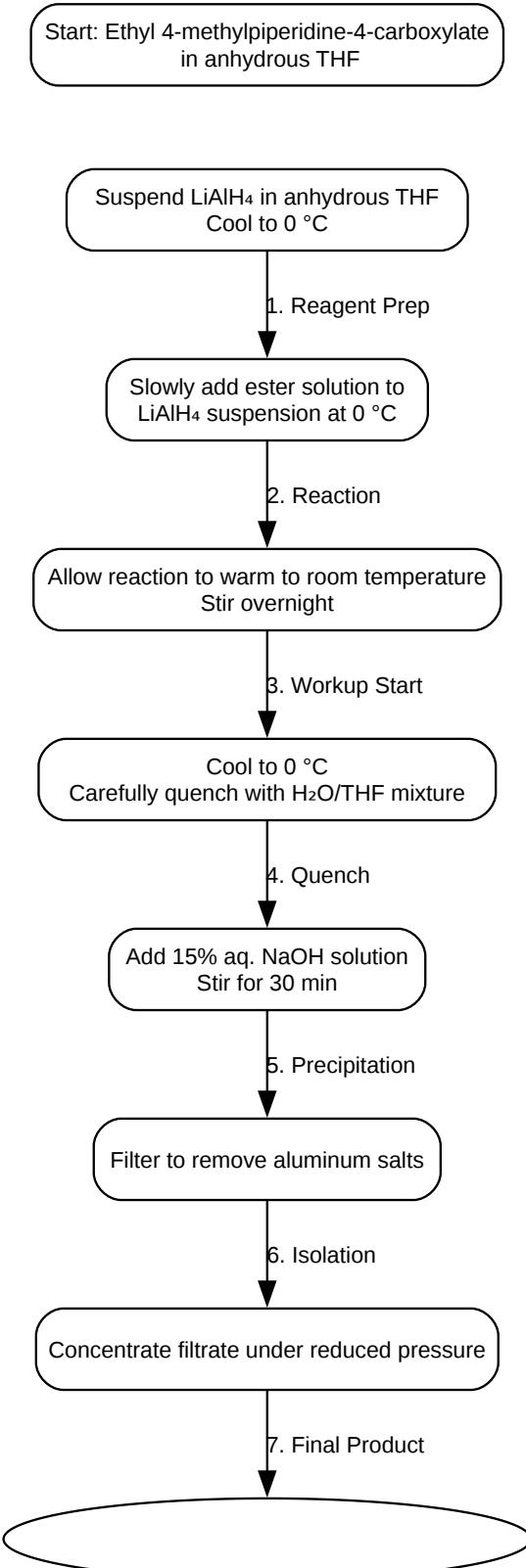
The low LogP value suggests good aqueous solubility, a desirable trait for many biological applications. The presence of both hydrogen bond donor and acceptor sites indicates that the molecule will readily participate in hydrogen bonding, influencing its melting point, boiling point, and interactions with biological targets.

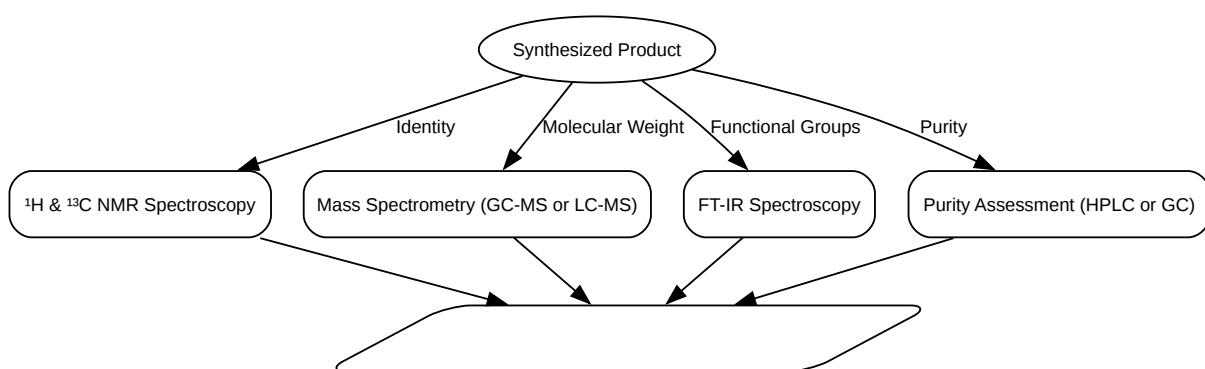
Synthesis and Reactivity Insights

While multiple proprietary methods for the synthesis of **(4-Methylpiperidin-4-yl)methanol** exist, a common and reliable laboratory-scale approach involves the reduction of a corresponding ester. Understanding this pathway provides insight into potential impurities and scale-up considerations.

Exemplary Synthetic Protocol: Reduction of Ethyl 4-Methylpiperidine-4-carboxylate

This protocol is adapted from a general procedure for the reduction of piperidine esters and serves as a robust starting point for laboratory synthesis.^[4] The choice of Lithium Aluminum Hydride (LiAlH₄) as the reducing agent is critical; its high reactivity ensures the complete reduction of the ester to the primary alcohol.



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Sources

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